

Essential Safety and Operational Guide for Handling Autophagy Activator-1

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Compound of Interest		
Compound Name:	Autophagy activator-1	
Cat. No.:	B15585303	Get Quote

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Autophagy activator-1** (CAS No. 99174-40-0). The following guidelines are based on standard laboratory procedures for handling potent small molecule compounds where a comprehensive Safety Data Sheet (SDS) is not readily available. A thorough risk assessment should be conducted before beginning any work.

Compound Information

Identifier	Value
Product Name	Autophagy activator-1
CAS Number	99174-40-0
Molecular Formula	C25H32O8
Molecular Weight	460.52 g/mol

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory to minimize exposure. The following PPE should be worn at all times when handling **Autophagy activator-1**.



Protection Type	Specific Equipment	Purpose
Hand Protection	Double-gloving with nitrile gloves.	To prevent skin contact with the compound. The outer glove should be changed immediately upon contamination.
Eye Protection	Chemical safety goggles.	To protect eyes from splashes or airborne particles of the compound.
Body Protection	A fully buttoned laboratory coat.	To protect skin and clothing from contamination.
Respiratory Protection	A properly fitted N95 or higher- rated respirator.	To prevent inhalation of the powdered compound, especially when weighing or preparing solutions.
Face Protection	A face shield.	To be used in conjunction with safety goggles, especially when there is a significant risk of splashes.

Handling and Storage

Handling:

- Work Area: All handling of the solid compound and preparation of solutions should be conducted in a certified chemical fume hood.
- Weighing: Use a balance inside the fume hood or a containment enclosure to minimize the dispersal of the powdered compound.
- Solution Preparation: When dissolving the compound, add the solvent slowly to the solid to avoid splashing.



 Avoidance of Contamination: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound, even if gloves were worn.

Storage:

- Container: Keep the compound in its original, tightly sealed container.
- Conditions: Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.

Disposal Plan

All waste materials contaminated with **Autophagy activator-1** must be treated as hazardous waste.

- Solid Waste: Contaminated items such as gloves, pipette tips, and empty vials should be collected in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions containing the compound should be collected in a separate, labeled hazardous waste container for liquid chemical waste. Do not pour down the drain.
- Disposal Vendor: All hazardous waste must be disposed of through a licensed and approved chemical waste disposal company, following all local and institutional regulations.

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

- Skin Contact: Immediately remove contaminated clothing and rinse the affected skin area with copious amounts of water for at least 15 minutes. Seek medical attention.
- Eye Contact: Immediately flush the eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.

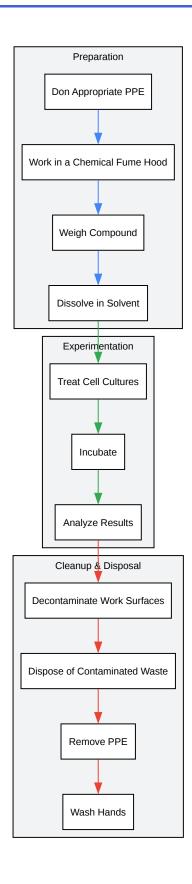


- Ingestion: Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.
- Spill: In case of a spill, evacuate the area and prevent others from entering. Wear
 appropriate PPE, including respiratory protection. For a small powder spill, gently cover with
 an absorbent material, such as a chemical absorbent pad, and carefully sweep it into a
 labeled hazardous waste container. For a liquid spill, absorb with an inert material and place
 it in the hazardous waste container. Ventilate the area and wash the spill site after the
 material has been removed.

Experimental Workflow and Signaling Pathway

Experimental Workflow: Safe Handling of Autophagy Activator-1



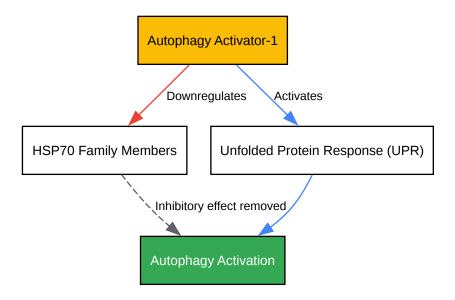


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Caption: Workflow for the safe handling of Autophagy activator-1.



Signaling Pathway: Simplified Autophagy Induction



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